

A Comprehensive Technical Guide to the Safe Handling of *trans,trans*-Dibenzylideneacetone

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Compound of Interest

Compound Name: *trans,trans*-Dibenzylideneacetone

Cat. No.: B150790

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This guide provides an in-depth overview of the safety and handling precautions for ***trans,trans*-dibenzylideneacetone** (DBA), a common organic compound utilized as a ligand in organometallic chemistry and as a component in sunscreens.[1] Due to its potential hazards, proper handling and safety measures are crucial to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Hazard Identification and Classification

***trans,trans*-Dibenzylideneacetone** is classified as a hazardous substance.[2] It is a yellow, crystalline powder that is insoluble in water but soluble in acetone and chloroform.[2] The primary hazards associated with DBA are irritation to the eyes, skin, respiratory tract, and digestive tract.[3] The toxicological properties of this material have not been fully investigated, warranting a cautious approach to its handling.[3]

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), ***trans,trans*-dibenzylideneacetone** is associated with the following hazard statements:

- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1]
- H400: Very toxic to aquatic life.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Quantitative Data Summary

While specific toxicity data such as LD50 and LC50 values are not readily available, the following table summarizes the key physical, chemical, and safety data for **trans,trans-dibenzylideneacetone**.

Property	Value	Reference
Chemical Formula	C ₁₇ H ₁₄ O	[4]
Molecular Weight	234.29 g/mol	[5]
Appearance	Yellow powder/crystalline solid	[3][6]
Melting Point	104 - 107 °C	[6]
Solubility	Insoluble in water; Soluble in acetone, ethanol, and chloroform.	[2][6]
Stability	Stable under normal temperatures and pressures.	[3]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure to **trans,trans-dibenzylideneacetone**, a combination of engineering controls and personal protective equipment should be employed.

- Engineering Controls:
 - Work should be conducted in a well-ventilated area.[3]

- A local exhaust ventilation system, such as a fume hood, should be used to control airborne dust concentrations.[4]
- Facilities must be equipped with an eyewash station and a safety shower.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or glasses are mandatory. A face shield may be necessary in situations with a higher risk of dust generation.[4][7]
 - Skin Protection: Wear protective gloves and a lab coat to prevent skin contact.[4][7]
 - Respiratory Protection: In cases where dust generation is unavoidable and ventilation is inadequate, a NIOSH/MSHA-approved dust respirator should be worn.[4][7]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential for preventing accidents and ensuring the integrity of the chemical.

- Handling:
 - Minimize dust generation and accumulation.[3]
 - Avoid contact with eyes, skin, and clothing.[3]
 - Do not ingest or inhale the substance.[3][8]
 - Wash hands thoroughly after handling.[3]
 - Remove and wash contaminated clothing before reuse.[3]
- Storage:
 - Store in a tightly closed container.[3]
 - Keep in a cool, dry, and well-ventilated area.[3][6]
 - Store away from incompatible substances, particularly strong oxidizing agents.[3][4]

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action must be taken.

- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
 - Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical aid if irritation develops or persists.[3]
 - Inhalation: Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[3]
- Spill and Leak Procedures:
 - Clean up spills immediately, observing all safety precautions.
 - Wear appropriate personal protective equipment.
 - Sweep up the material, taking care to avoid generating dust, and place it into a suitable, labeled container for disposal.[3]
 - Ensure the area is well-ventilated.

Disposal Considerations

trans,trans-Dibenzylideneacetone and its containers must be disposed of as hazardous waste.[2] All waste disposal must be conducted in accordance with local, state, and federal regulations.[2] Do not allow the chemical to enter drains or the environment.[8]

Experimental Protocol: General Procedure for Handling Solid **trans,trans-Dibenzylideneacetone**

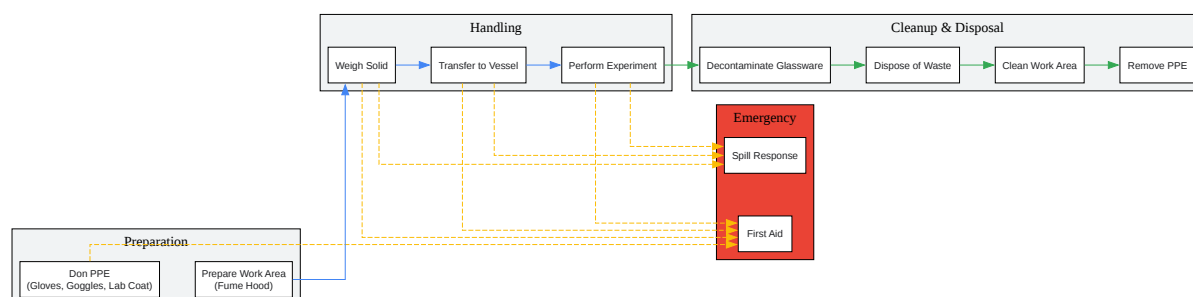
This protocol outlines a general methodology for safely handling solid **trans,trans-dibenzylideneacetone** in a laboratory setting.

- Preparation:
 - Ensure the work area, typically a fume hood, is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible.
 - Don the appropriate personal protective equipment: lab coat, chemical safety goggles, and nitrile gloves.
 - Have a waste container ready for chemical and contaminated materials.
- Weighing and Transfer:
 - Tare a clean, dry weighing boat on an analytical balance.
 - Carefully scoop the desired amount of **trans,trans-dibenzylideneacetone** from the stock container onto the weighing boat using a clean spatula. Minimize any dust formation during this process.
 - Close the stock container tightly immediately after use.
 - Transfer the weighed solid to the reaction vessel inside the fume hood.
- Reaction Setup:
 - Add solvents and other reagents to the reaction vessel containing the **trans,trans-dibenzylideneacetone**.
 - If heating is required, use a heating mantle with a stirrer and ensure the setup is secure.
- Post-Reaction and Cleanup:

- Quench the reaction safely according to the specific experimental procedure.
- Clean all glassware and equipment that came into contact with the chemical.
- Dispose of all waste, including any unused **trans,trans-dibenzylideneacetone** and contaminated materials, in the designated hazardous waste container.
- Wipe down the work area in the fume hood.
- Remove and properly dispose of gloves.
- Wash hands thoroughly with soap and water.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **trans,trans-dibenzylideneacetone**.



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Safe handling workflow for **trans,trans-dibenzylideneacetone**.

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